

Addressing non-specific enzyme activity in AIR assays

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Compound of Interest

Compound Name: AIR

Cat. No.: B040264

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Welcome to the Technical Support Center for **AIR** Assays. This guide provides detailed troubleshooting advice and protocols to help you address the common issue of non-specific enzyme activity and high background signals in your Amplified Luminescent Proximity Homogeneous (**AIR**) Assays.

Frequently Asked Questions (FAQs)

Q1: What is non-specific activity in the context of an AIR assay?

In an **AIR** (Amplified Luminescent Proximity Homogeneous) assay, the signal is generated when two specific beads, a Donor and an Acceptor, are brought into close proximity by the interaction of the target biomolecules they are conjugated to.^{[1][2][3]} Non-specific activity refers to the generation of a luminescent signal that is not dependent on this specific biomolecular interaction. This results in an elevated background signal, which can mask the true signal from the specific interaction, thereby reducing the assay's sensitivity and dynamic range.^{[1][4]}

Q2: What are the primary causes of high background and non-specific signals in AIR assays?

High background signals are typically caused by factors that bring the Donor and Acceptor beads close together randomly or cause assay reagents to bind to unintended targets. Key causes include:

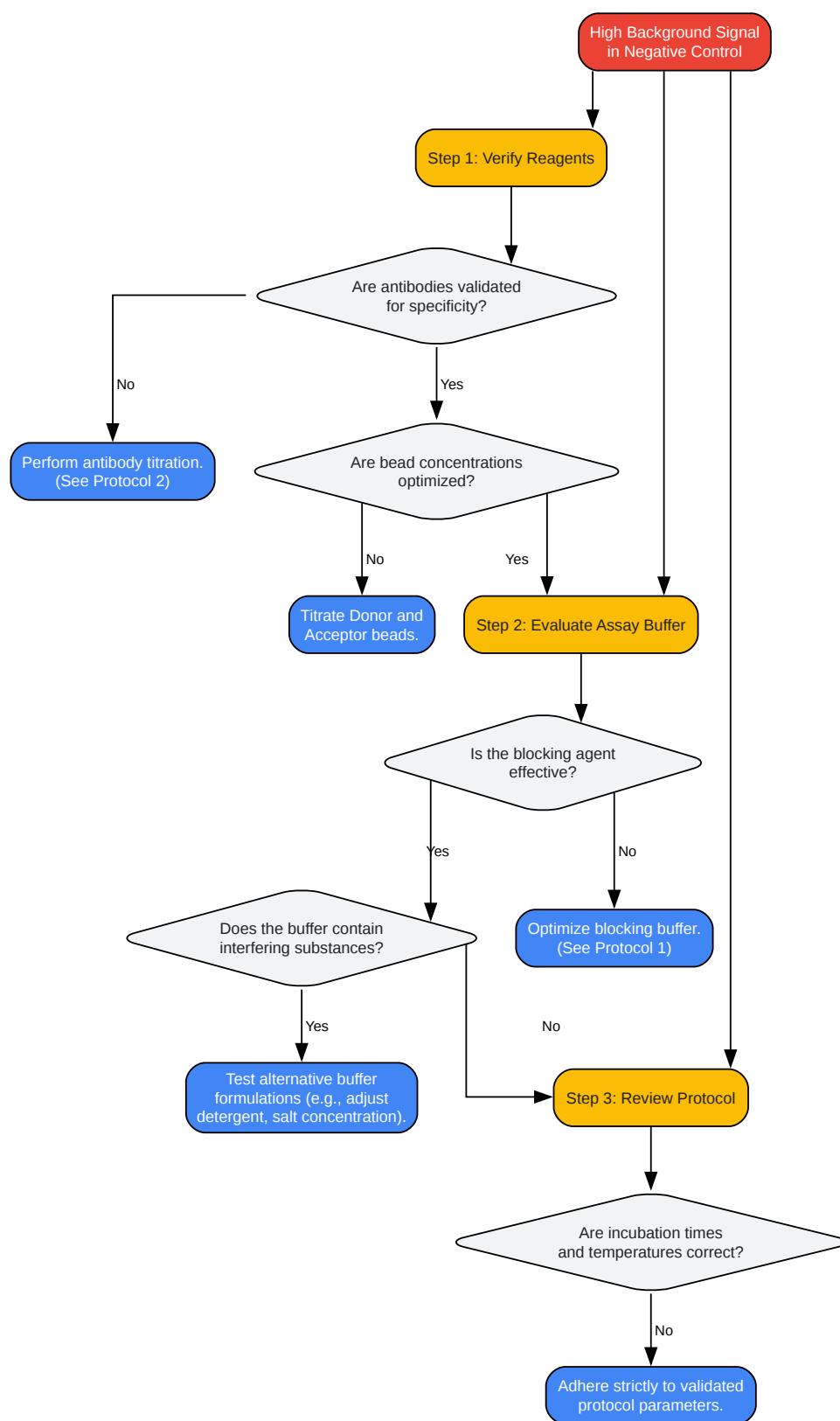
- **Poor Antibody Specificity:** The antibodies or other affinity reagents used may cross-react with other molecules in the sample, leading to false-positive signals.[\[5\]](#)[\[6\]](#)
- **Suboptimal Reagent Concentration:** Excessively high concentrations of antibodies or assay beads can increase the probability of random proximity events.[\[7\]](#)
- **Ineffective Blocking:** Unoccupied surfaces on the assay plate or the beads themselves can bind to antibodies or other proteins, causing non-specific signal generation.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- **Sample Matrix Effects:** Components within the sample matrix (e.g., serum, cell lysates) can interfere with the assay chemistry or bind non-specifically to reagents.[\[3\]](#)[\[5\]](#)
- **Reagent Aggregation:** Improper storage or handling can lead to the aggregation of antibodies or beads, which can generate a high background signal.

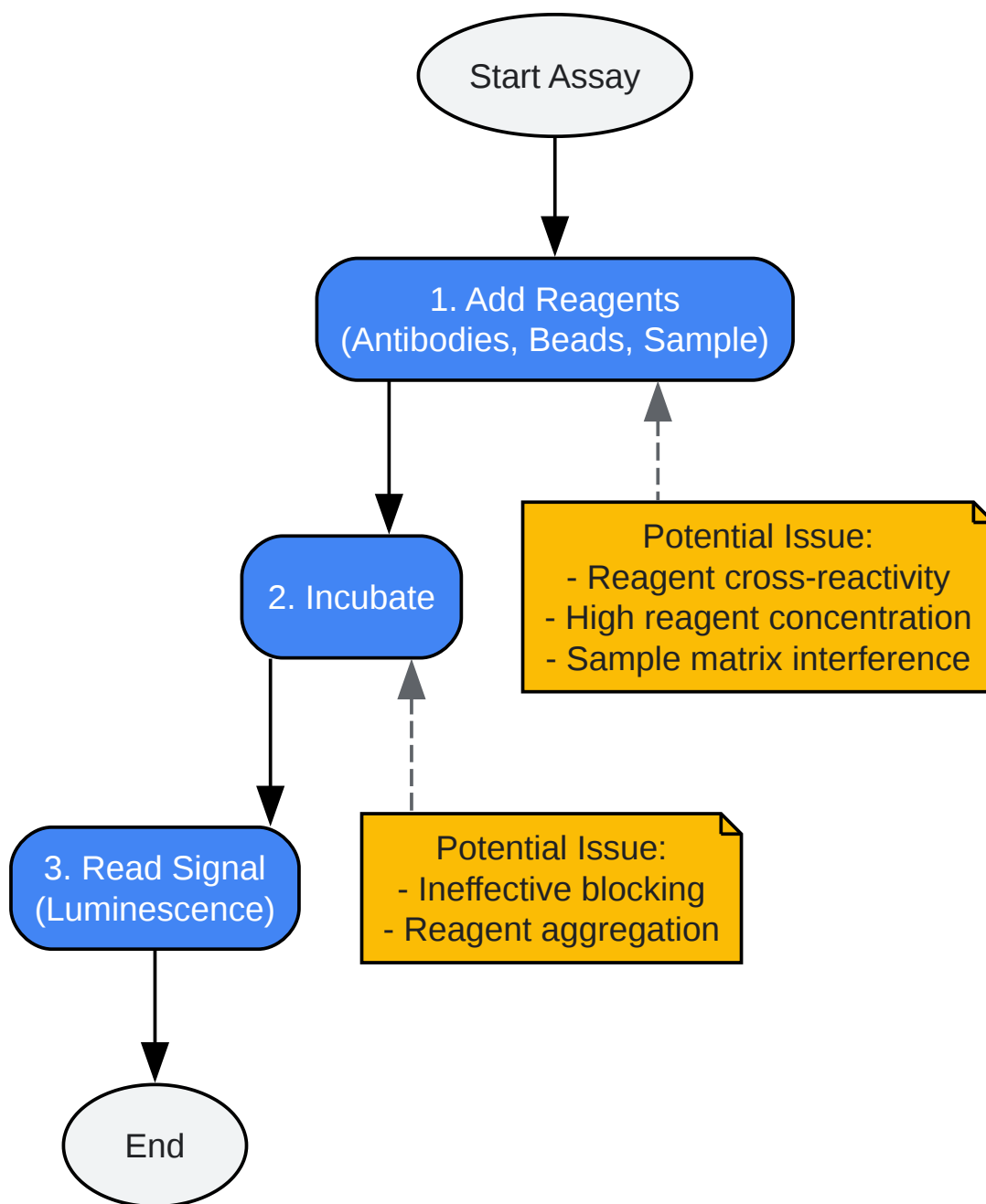
Troubleshooting Guide

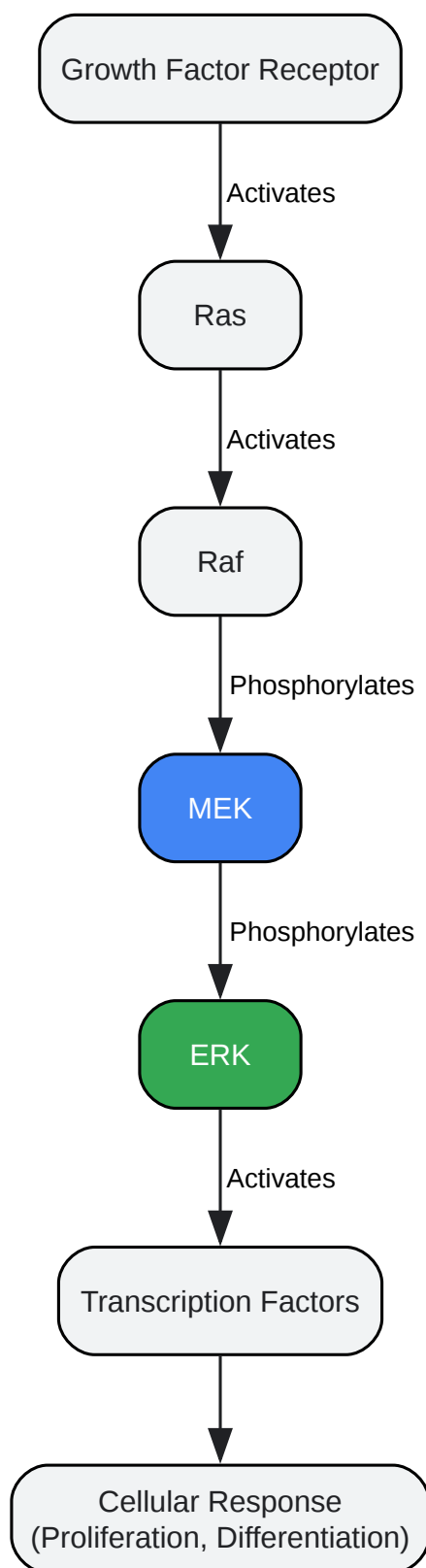
This guide provides a systematic approach to identifying and resolving sources of non-specific activity in your **AIR** assays.

Problem: My negative control wells show an unusually high signal.

A high signal in your negative control (containing all assay components except the specific analyte) is a clear indicator of non-specific activity. The troubleshooting workflow below can help you diagnose the cause.







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